

Degradation of Quinoxifen in Soil and Water: A Technical Guide

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Compound of Interest

Compound Name: Quinoxifen

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Introduction

Quinoxifen is a fungicide belonging to the quinoline class, primarily utilized for the control of powdery mildew on various crops. Understanding its environmental fate, particularly its degradation pathways and the persistence of its degradation products in soil and water, is crucial for assessing its environmental impact and ensuring food safety. This technical guide provides an in-depth overview of the degradation of **quinoxifen** in soil and water, summarizing key quantitative data, detailing experimental protocols, and visualizing the degradation pathways.

Data Presentation: Degradation Kinetics

The degradation of **quinoxifen** in soil and water is influenced by several factors, including microbial activity, pH, temperature, and the presence of light. The following tables summarize the quantitative data on the degradation of **quinoxifen** and the formation of its major degradation products.

Table 1: Aerobic Soil Degradation of Quinoxifen and Formation of Metabolites

This table presents the distribution of **quinoxifen** and its major metabolites, 2-hydroxy-**quinoxifen** and 5,7-dichloro-4-hydroxyquinoline (DCHQ), in soil under aerobic conditions over

a period of 200 days. The data is expressed as the percentage of the applied radioactivity (% AR).

Days After Treatment	Quinoxifen (% AR)	2-Hydroxy-quinoxifen ¹ (% AR)	DCHQ (% AR)	Non-extractable Residues (NER) (% AR)
0	96 - 101	0	0	1 - 5
4	94 - 100	0	0	2 - 6
8	90 - 99	0	0	3 - 10
16	88 - 97	0	0	3 - 11
36	86 - 96	0 - 3	0	5 - 14
64	80 - 95	0 - 6	0	7 - 16
100	74 - 85	0 - 11	0 - 6	10 - 18
150	58 - 81	0 - 15	0 - 6	14 - 25
200	53 - 81	0 - 27	0 - 5	15 - 25

¹ Initially misidentified as 3-hydroxy-**quinoxifen**.

Data sourced from a study submitted to the Food and Agriculture Organization of the United Nations.[\[1\]](#)

Table 2: Hydrolysis of Quinoxifen in Water

The hydrolysis of **quinoxifen** is highly dependent on the pH of the aqueous solution.

pH	Temperature (°C)	Half-life (DT ₅₀)	Stability	Major Degradation Product
4	25	75 days[2]	Unstable	DCHQ
7	25	Stable[2]	Stable	-
9	25	Stable[2]	Stable	-

Table 3: Photolysis of Quinoxifen in Water

Quinoxifen undergoes rapid degradation in the presence of light.

Condition	Half-life	Major Degradation Products
Simulated Sunlight	Hours	CFBPQ, DCHQ

Note: Detailed time-course data for the formation and decline of photolysis products were not available in the reviewed literature.

Experimental Protocols

The following sections outline the methodologies for key experiments used to study the degradation of **quinoxifen**, based on internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

Aerobic Soil Metabolism (based on OECD Guideline 307)

This study aims to determine the rate and pathway of **quinoxifen** degradation in soil under aerobic conditions.

- Test System: Freshly collected agricultural soil, sieved to <2 mm. Soil characteristics (pH, organic carbon content, texture) are documented.
- Test Substance Application: ¹⁴C-radiolabeled **quinoxifen** (labeled in the phenyl or quinoline ring) is applied to the soil samples at a concentration representative of the maximum

recommended field application rate.

- Incubation: The treated soil samples are incubated in the dark in biometer flasks or a flow-through system at a constant temperature (e.g., 20°C) and moisture content (e.g., 40-60% of maximum water holding capacity) for up to 120 days.^{[3][4]} A continuous flow of carbon dioxide-free, humidified air is passed through the system.
- Sampling: Duplicate flasks are removed at predefined intervals (e.g., 0, 4, 8, 16, 36, 64, 100, and 120 days).
- Extraction: Soil samples are extracted with appropriate solvents (e.g., acetonitrile, methanol) using techniques like shaking or sonication.
- Analysis: The extracts are analyzed by High-Performance Liquid Chromatography (HPLC) with radiometric detection to quantify **quinoxifen** and its degradation products. Identification of metabolites is typically performed using Liquid Chromatography-Mass Spectrometry (LC-MS/MS).
- Volatile Traps: Evolved $^{14}\text{CO}_2$ is trapped in a suitable solution (e.g., potassium hydroxide) to determine the extent of mineralization.^[5]
- Non-extractable Residues: The amount of radioactivity remaining in the soil after extraction is quantified by combustion analysis.

Hydrolysis as a Function of pH (based on OECD Guideline 111)

This test evaluates the abiotic degradation of **quinoxifen** in water at different pH values.

- Test Solutions: Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.^{[1][6]}
- Test Substance Application: **Quinoxifen** (radiolabeled or non-labeled) is added to the buffer solutions at a concentration not exceeding half of its water solubility.^[1]
- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 25°C or 50°C for accelerated studies) for up to 30 days.^{[1][6]}

- Sampling: Aliquots of the solutions are taken at specified time intervals.
- Analysis: The samples are analyzed for the concentration of **quinoxifen** and its hydrolysis products using HPLC or LC-MS/MS.

Phototransformation in Water (based on OECD Guideline 316)

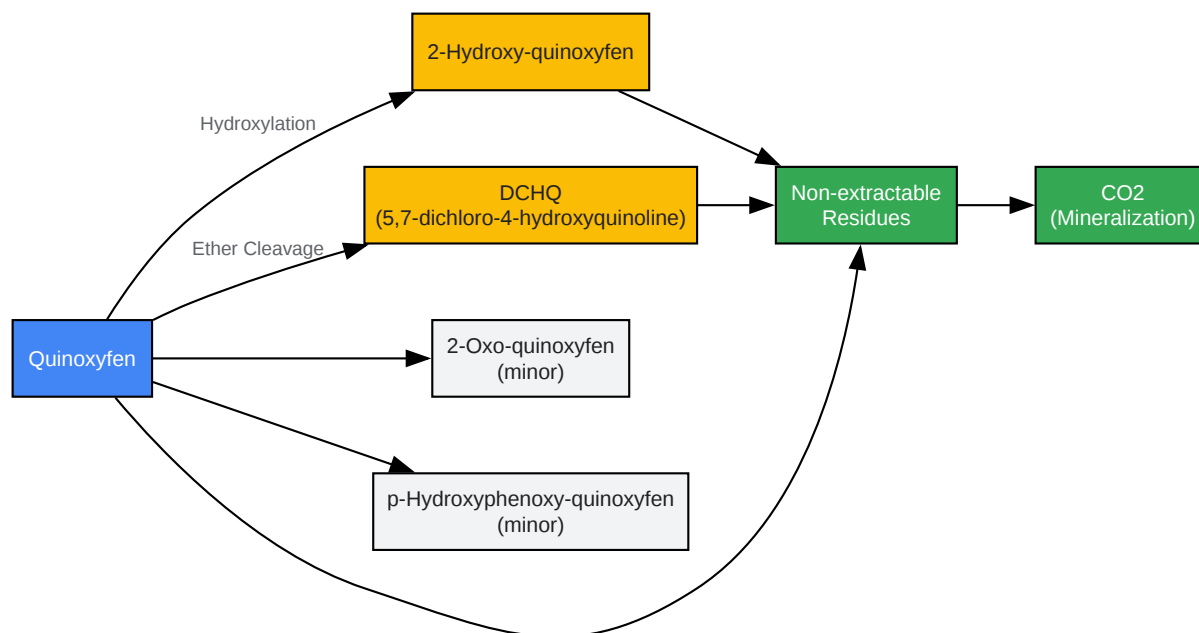
This study assesses the degradation of **quinoxifen** in water due to direct photolysis.

- Test Solution: **Quinoxifen** is dissolved in sterile, buffered aqueous solution.
- Irradiation: The test solutions in quartz tubes are exposed to a light source that simulates natural sunlight (e.g., a filtered xenon arc lamp). Dark controls are run in parallel to differentiate between photolytic and other degradation processes.
- Incubation: The experiment is conducted at a constant temperature (e.g., 25°C).
- Sampling: Samples are collected at various time points.
- Analysis: The concentration of **quinoxifen** and its photoproducts are determined by HPLC or LC-MS/MS.

Mandatory Visualization

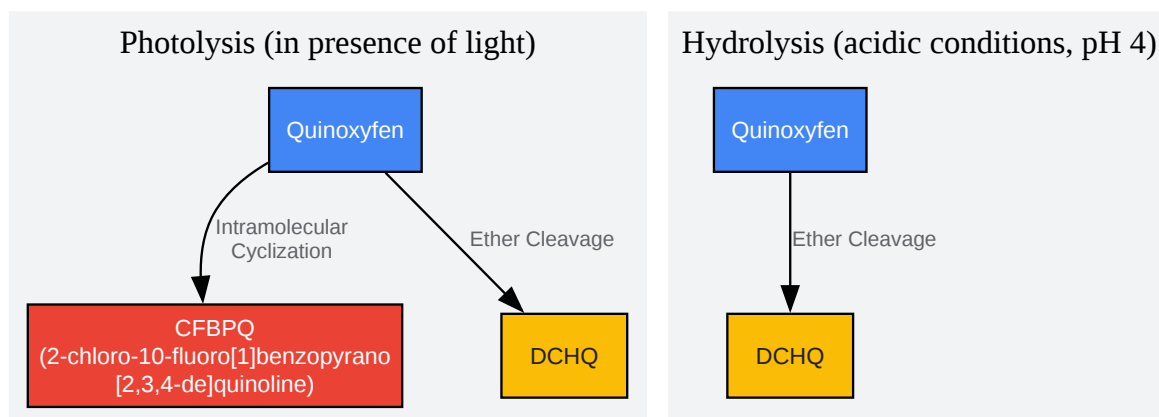
Degradation Pathways

The following diagrams illustrate the proposed degradation pathways of **quinoxifen** in soil and water.



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Caption: Proposed aerobic soil degradation pathway of **quinoxifen**.

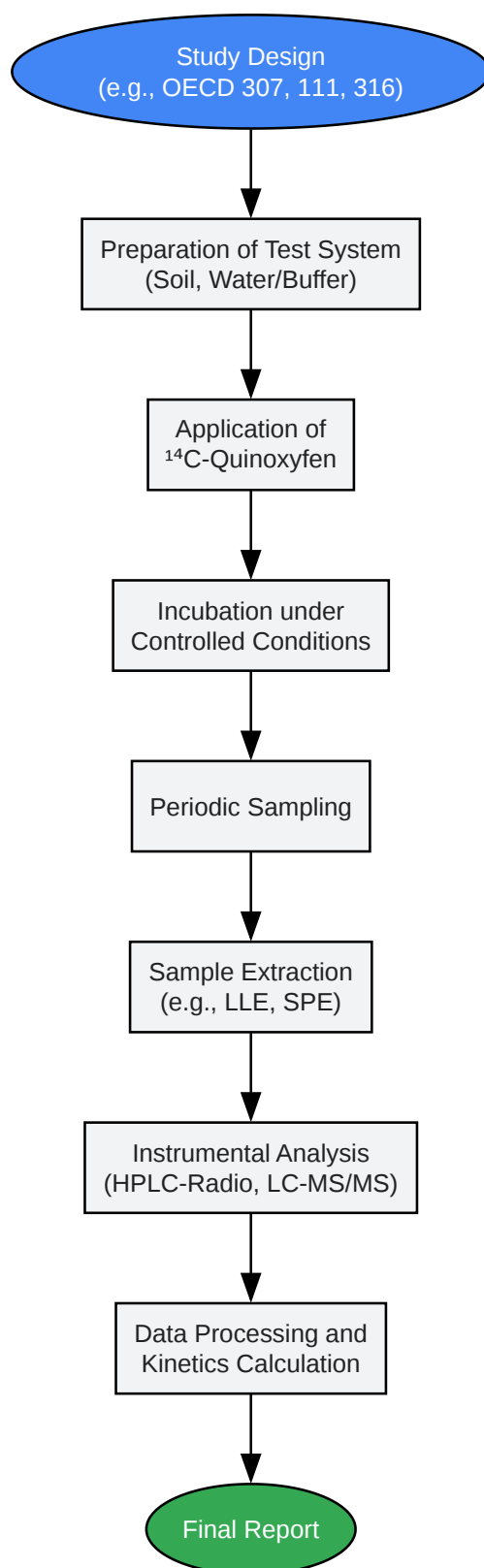


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Caption: Degradation pathways of **quinoxifen** in water via photolysis and hydrolysis.

Experimental Workflow

The following diagram illustrates a general experimental workflow for studying the degradation of **quinoxifen**.



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Caption: General experimental workflow for **quinoxifen** degradation studies.

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References

- 1. Hydrolysis and Photolysis Kinetics, and Identification of Degradation Products of the Novel Bactericide 2-(4-Fluorobenzyl)-5-(Methylsulfonyl)-1,3,4-Oxadiazole in Water - PMC [pmc.ncbi.nlm.nih.gov]
- 2. fao.org [fao.org]
- 3. Fate of quinoxifen residues in grapes, wine, and their processing products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Aqueous degradation of tioxazafen: Kinetics, products, pathways, and toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
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